

Dalpiciclib hydrochloride solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: *Dalpiciclib hydrochloride*

Cat. No.: *B10829879*

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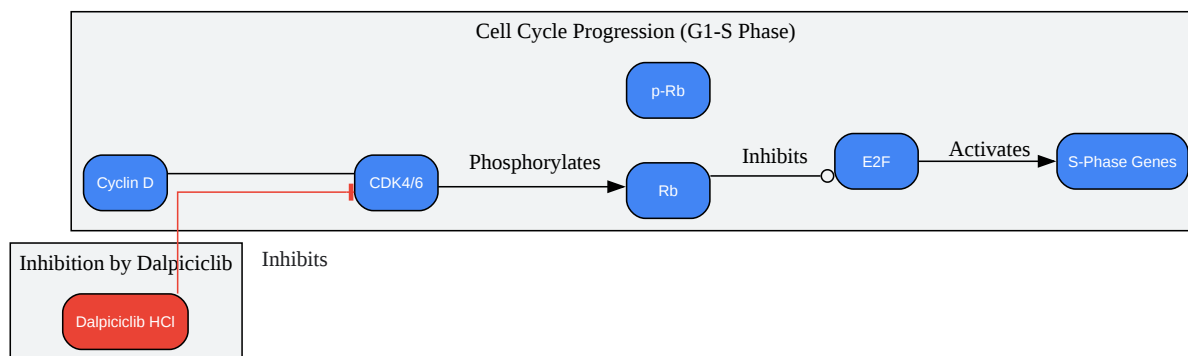
Dalpiciclib Hydrochloride Technical Support Center

Welcome to the technical support center for **dalpiciclib hydrochloride**. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and use of **dalpiciclib hydrochloride** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **dalpiciclib hydrochloride** and what is its mechanism of action?

Dalpiciclib hydrochloride is an orally active and highly selective inhibitor of Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6).^{[1][2][3][4]} Its IC₅₀ values are approximately 12.4 nM for CDK4 and 9.9 nM for CDK6.^[1] By inhibiting CDK4 and CDK6, dalpiciclib prevents the phosphorylation of the Retinoblastoma (Rb) protein.^{[5][6]} This, in turn, induces G1 cell cycle arrest and inhibits cell proliferation in retinoblastoma-positive tumor cells.^{[4][5][6]} Dalpiciclib has shown antitumor activity in various cancers, including breast cancer and esophageal squamous cell carcinoma.^{[1][2][7][3][4]}



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